

# Personal protective equipment for handling 2-Isobutylthiazole

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## Compound of Interest

Compound Name: 2-Isobutylthiazole

Cat. No.: B093282

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## Essential Safety and Handling Guide for 2-Isobutylthiazole

This document provides immediate, essential safety protocols, operational guidelines, and disposal plans for the handling of **2-Isobutylthiazole**, tailored for research and drug development professionals. Following these procedures is critical for ensuring laboratory safety and regulatory compliance.

## Chemical and Physical Properties

A summary of key quantitative data for **2-Isobutylthiazole** is presented below.

Property	Value	Source(s)
CAS Number	18640-74-9	[1][2][3]
Molecular Formula	C7H11NS	[1][4][5]
Molecular Weight	141.23 g/mol	[4][5][6]
Appearance	Colorless to pale yellow or light orange liquid	[4][6][7][8]
Odor	Strong, green, earthy, tomato-like	[6][7]
Boiling Point	180 - 188 °C	[6][8][9]
Flash Point	58 - 62 °C (closed cup)	[6][8][9]
Density / Specific Gravity	0.995 - 1.00 g/mL at 20-25 °C	[8][9]
UN Number	UN1993	[3][6]

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Isobutylthiazole** is classified as a flammable liquid and vapor.[2][5][8] It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[2][4][5][10] Therefore, adherence to proper PPE protocols is mandatory.

## Required Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side-shields or goggles. A face shield is recommended for larger quantities or splash risks.	Protects against splashes and vapors causing serious eye irritation.[4][7]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Inspect gloves for integrity before use.	Prevents skin contact, which can cause irritation.[4][6][11]
Skin/Body Protection	Lab coat and, for larger scale operations, impervious or flame-retardant antistatic protective clothing.	Protects skin from accidental contact and contamination.[1][4][7]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [7][11] If ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor filter (Type A, Brown) is required.[1][2]	Prevents inhalation of vapors, which may cause respiratory irritation.[4][12]

## Step-by-Step Handling and Storage Procedures

### Preparation and Safe Handling

- Ventilation: Always handle **2-Isobutylthiazole** in a well-ventilated area, preferably inside a chemical fume hood.[6][7][11]
- Ignition Sources: This is a flammable liquid. Keep it away from heat, sparks, open flames, and hot surfaces.[1][8] Prohibit smoking in the handling area.[8][12]
- Equipment: Use only non-sparking tools and explosion-proof electrical equipment.[8][11] Ground and bond containers and receiving equipment to prevent static discharge.[8][12]

- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling.<sup>[2]</sup> Do not eat, drink, or smoke in the work area.<sup>[2]</sup>

## Storage Plan

- Store containers in a dry, cool, and well-ventilated place.<sup>[1]</sup><sup>[11]</sup>
- Keep the container tightly closed when not in use.<sup>[7]</sup><sup>[8]</sup>
- Store away from incompatible materials, such as strong oxidizing agents.<sup>[1]</sup><sup>[6]</sup>
- The recommended storage temperature is below 15°C in a cool, dark place.<sup>[8]</sup>

## Emergency and Disposal Plan

### Accidental Release Measures (Spills)

- Evacuate: Evacuate non-essential personnel from the spill area.<sup>[11]</sup><sup>[12]</sup>
- Ventilate: Ensure adequate ventilation.
- Remove Ignition Sources: Immediately remove all sources of ignition.<sup>[1]</sup><sup>[11]</sup>
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains or waterways.<sup>[11]</sup><sup>[13]</sup>
- Cleanup: Soak up the spill with an inert absorbent material (e.g., sand, diatomite, universal binders).<sup>[1]</sup><sup>[6]</sup><sup>[14]</sup> Use spark-proof tools for collection.<sup>[1]</sup><sup>[11]</sup>
- Disposal: Collect the absorbed material and place it in suitable, closed containers for hazardous waste disposal.<sup>[1]</sup><sup>[4]</sup><sup>[11]</sup>

## First Aid Procedures

- If Inhaled: Move the person to fresh air. If breathing is difficult or symptoms persist, seek immediate medical attention.<sup>[1]</sup><sup>[4]</sup> If not breathing, provide artificial respiration.<sup>[1]</sup><sup>[4]</sup>
- If on Skin: Take off immediately all contaminated clothing.<sup>[1]</sup> Wash the affected area with plenty of soap and water.<sup>[12]</sup> If skin irritation occurs, get medical advice.<sup>[4]</sup><sup>[6]</sup>

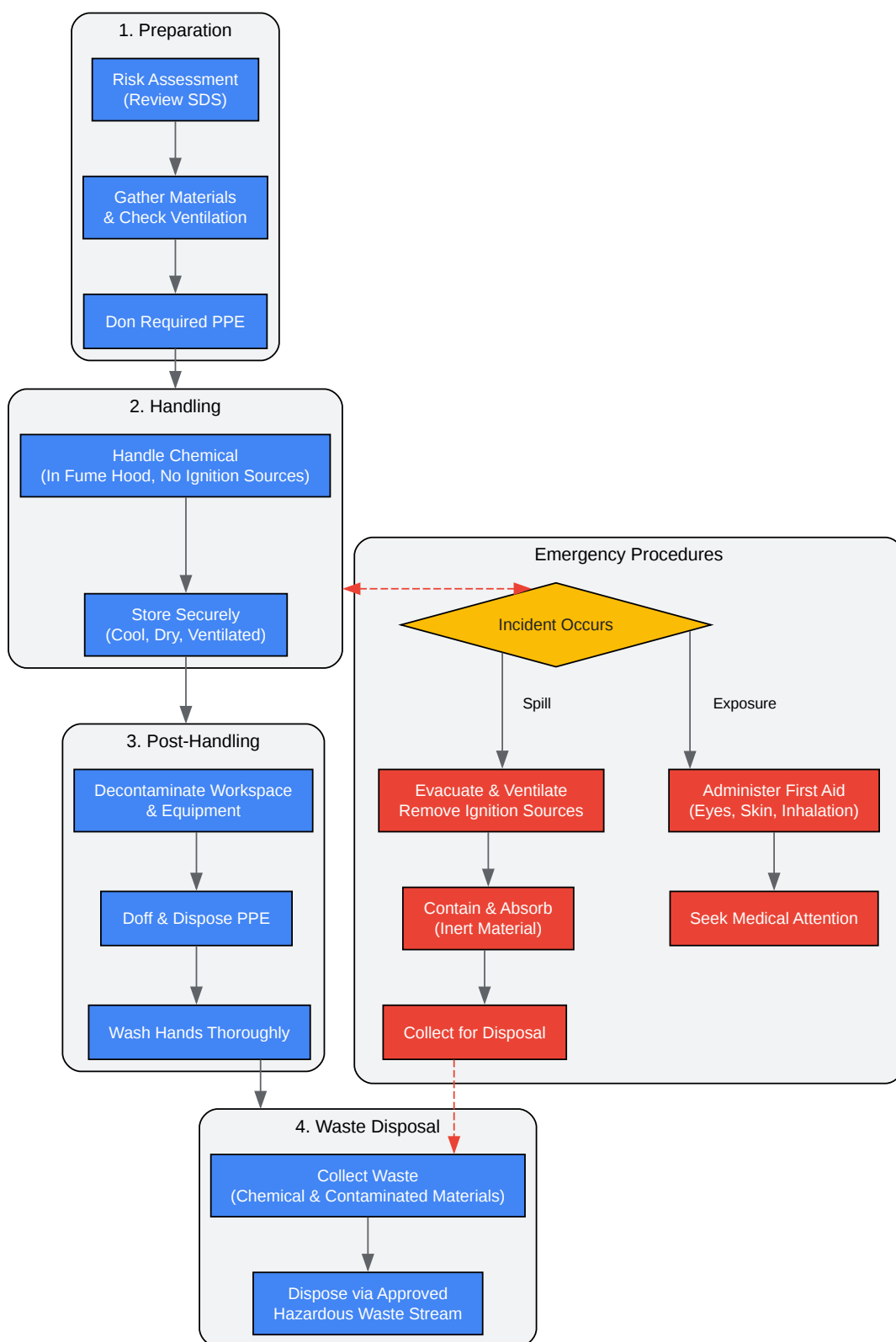
- If in Eyes: Rinse cautiously with water for at least 15 minutes, also under the eyelids.[1][4]  
[11] Remove contact lenses, if present and easy to do, and continue rinsing.[1][4] Seek immediate medical attention.[1][4]
- If Swallowed: Rinse mouth with water.[4] Do NOT induce vomiting.[4][6] Call a poison center or doctor if you feel unwell.[1][4]

## Disposal Plan

- Disposal of **2-Isobutylthiazole** and its containers must be done in accordance with all applicable local, regional, national, and international regulations.[6][14]
- Do not empty into drains or release into the environment.[11][13] This product should be treated as hazardous waste and disposed of at an approved waste disposal plant.[2][4][8]

## Operational Workflow Diagram

The following diagram outlines the complete workflow for safely handling **2-Isobutylthiazole**, from initial preparation to final disposal and emergency response.



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Safe handling workflow for **2-Isobutylthiazole**.

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